Application Note: Quantification of Di(2-ethylhexyl) Adipate (DEHA) Migration from PVC Films

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Compound of Interest

Compound Name:	*Bis(2-ethylhexyl) adipate*
CAS No.:	*70147-21-6*
Cat. No.:	*B7799064*

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Introduction: The Imperative for Monitoring DEHA Migration

Polyvinyl chloride (PVC) is a versatile and widely utilized polymer in food packaging and medical devices due to its flexibility, durability, and cost-effectiveness. This flexibility is imparted by the addition of plasticizers, with di(2-ethylhexyl) adipate (DEHA) being a common choice. However, DEHA is not chemically bound to the PVC polymer matrix and can migrate from the film into contacting substances, such as foodstuffs or biological fluids. This migration process is a significant concern for consumer safety and regulatory compliance, as DEHA has been identified as a potential endocrine-disrupting chemical.[1][2] Consequently, robust and reliable analytical methods for the quantification of DEHA migration are paramount for researchers, scientists, and drug development professionals to ensure product safety and adhere to regulatory standards.

This application note provides a comprehensive guide to the quantification of DEHA migration from PVC films, detailing the underlying principles, a step-by-step analytical protocol, and

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critical considerations for experimental design and data interpretation.

Principle of the Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

The gold standard for the identification and quantification of DEHA migration is Gas Chromatography-Mass Spectrometry (GC-MS).[3] This powerful analytical technique is ideally suited for this application due to its high sensitivity, selectivity, and ability to analyze volatile and semi-volatile organic compounds like DEHA.

The fundamental principle of GC-MS involves a two-stage process:

- Gas Chromatography (GC): The extracted DEHA, along with other components from the sample matrix, is vaporized and introduced into a long, thin capillary column. An inert carrier gas (typically helium) propels the sample through the column, which is coated with a stationary phase. The separation of different compounds is based on their differential partitioning between the mobile (carrier gas) and stationary phases.[4] Compounds with a higher affinity for the stationary phase will move slower, while those with a lower affinity will move faster, resulting in their separation over time.

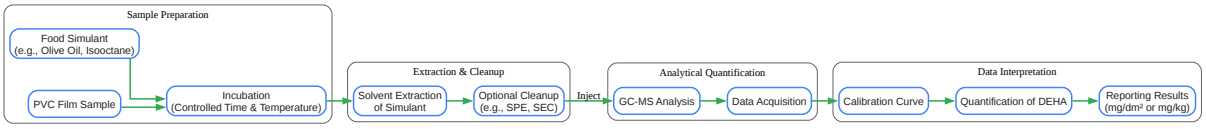
- Mass Spectrometry (MS): As the separated compounds elute from the GC column, they enter the mass spectrometer. Here, they are ionized, typically by electron impact (EI), which fragments the molecules into a predictable pattern of charged ions. These ions are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole). The detector then records the abundance of each ion at a specific m/z, generating a mass spectrum that serves as a unique "fingerprint" for each compound.[4]

The combination of the retention time from the GC and the mass spectrum from the MS provides a highly confident identification and quantification of DEHA, even in complex matrices.

Experimental Workflow for DEHA Migration Analysis

The following diagram illustrates the comprehensive workflow for quantifying DEHA migration from PVC films.

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Caption: Experimental workflow for DEHA migration analysis.

Detailed Experimental Protocol

This protocol outlines a validated method for determining DEHA migration from PVC films into a fatty food simulant.

Materials and Reagents

- PVC Film Samples: Cut into precise dimensions (e.g., 1 dm^2).
- Food Simulant: Olive oil or isooctane are commonly used for fatty foods.[5][6] The choice of simulant should reflect the intended use of the PVC film and comply with relevant regulations (e.g., EU Regulation 10/2011).[7]
- DEHA Standard: Analytical grade, for preparation of calibration standards.
- Internal Standard (IS): e.g., Deuterated DEHA (DEHA-d4) or another suitable compound not present in the sample.
- Solvents: n-Hexane, isooctane, acetonitrile (HPLC or analytical grade).
- Glassware: Scrupulously clean glass vials, pipettes, and flasks to avoid background contamination.

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- Solid Phase Extraction (SPE) Cartridges: (Optional) For sample cleanup if matrix interference is significant.

Sample Preparation and Migration Test

The causality behind this step is to simulate the real-world contact between the PVC film and the foodstuff under controlled and reproducible conditions.

- Film Preparation: Cut the PVC film into a standardized surface area, for example, 1 dm^2 (10 cm x 10 cm). Handle the film with clean forceps to avoid contamination.
- Migration Cell Setup: Place the PVC film sample in a clean glass migration cell.
- Simulant Addition: Add a known volume of the selected food simulant to the migration cell, ensuring the entire surface of the film is in contact with the simulant. A common ratio is 100 mL of simulant for a 1 dm^2 film sample.[8][9]
- Incubation: Seal the migration cell and incubate at a controlled temperature for a specified duration. These conditions are dictated by regulatory guidelines and the intended application of the packaging. For example, a test condition might be 10 days at 40°C for fatty foods.[5]

Extraction of DEHA from the Food Simulant

The objective here is to efficiently transfer the migrated DEHA from the high-volume simulant into a smaller volume of a volatile solvent suitable for GC-MS analysis.

- Aliquoting: After incubation, allow the migration cell to cool to room temperature. Take a precise aliquot of the food simulant.
- Solvent Extraction: Perform a liquid-liquid extraction. For olive oil, this may involve dilution with a solvent like n-hexane followed by extraction with acetonitrile. For isooctane, direct injection may be possible after the addition of an internal standard.[5] A common procedure involves mixing the simulant with the extraction solvent in a separatory funnel and shaking vigorously.
- Phase Separation: Allow the layers to separate and collect the solvent layer containing the extracted DEHA.

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- Concentration: Evaporate the solvent under a gentle stream of nitrogen to a small, known volume (e.g., 1 mL). This step concentrates the analyte, thereby increasing the sensitivity of the analysis.

GC-MS Analysis

This is the core analytical step where DEHA is separated, identified, and quantified.

- Instrument Setup:
  - GC Column: A non-polar capillary column, such as a DB-5MS or HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness), is typically used.[10]
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Injector: Splitless mode is often employed for trace analysis to ensure the maximum amount of analyte reaches the column.
  - Temperature Program: An optimized temperature gradient is crucial for good chromatographic separation. A typical program might be: initial temperature of 60°C for 1 min, ramp at 20°C/min to 220°C (hold for 1 min), then ramp at 5°C/min to 280°C (hold for 4 min).[10]
  - MS Detector: Operate in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity. Monitor characteristic ions for DEHA (e.g., m/z 113, 129, 171) and the internal standard.
- Calibration: Prepare a series of calibration standards of DEHA in the same solvent as the final sample extract, covering the expected concentration range of the migrated DEHA. Spike each standard with the internal standard at a constant concentration.
- Sample Injection: Inject a small volume (e.g., 1 µL) of the final sample extract into the GC-MS system.

Data Analysis and Interpretation

The trustworthiness of the results hinges on a robust and validated data analysis procedure.

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- Calibration Curve: Plot the ratio of the peak area of DEHA to the peak area of the internal standard against the concentration of DEHA for the calibration standards. Perform a linear regression to obtain the equation of the line and the correlation coefficient (R^2), which should be >0.99 for a good linear fit.
- Quantification of DEHA in the Extract: Using the peak area ratio from the sample chromatogram and the equation from the calibration curve, calculate the concentration of DEHA in the injected sample extract.
- Calculation of Migrated DEHA: Back-calculate the total amount of DEHA that migrated into the food simulant, taking into account the initial volume of the simulant and the final volume of the extract. The migration is typically expressed in milligrams per square decimeter (mg/dm²) of the PVC film or milligrams per kilogram (mg/kg) of the food simulant.

Example Calculation:

- Concentration of DEHA in the final extract (from calibration curve) = C_extract (mg/L)
- Final volume of the extract = V_extract (L)
- Initial volume of the food simulant = V_simulant (L)
- Surface area of the PVC film = A_film (dm²)

Total migrated DEHA (mg) = C_extract * V_extract

Migration (mg/dm²) = (C_extract * V_extract) / A_film

Migration (mg/kg) = (C_extract * V_extract) / (V_simulant * density_simulant)

Quantitative Data Summary

The following table presents hypothetical migration data to illustrate typical results.

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Sample ID	Food Simulant	Incubation Conditions	DEHA Migration (mg/dm²)	DEHA Migration (mg/kg)
PVC-Film-A	Olive Oil	10 days at 40°C	2.5	15.0
PVC-Film-B	Isooctane	2 hours at 40°C	1.8	10.8
Control	Olive Oil	10 days at 40°C	< 0.1	< 0.6

Critical Experimental Parameters and Field-Proven Insights

- Minimizing Background Contamination: DEHA is a common laboratory contaminant.[11] It is crucial to use high-purity solvents and meticulously clean all glassware. Running a blank (simulant without the PVC film) with each batch of samples is essential to assess and correct for any background levels.

- Choice of Food Simulant: The selection of the food simulant is critical and should be based on the type of food the PVC film will contact. For fatty foods, olive oil is the official EU simulant, while isooctane can be used as an alternative for screening purposes.[5][6] For aqueous, acidic, or alcoholic foods, different simulants like 10% ethanol, 3% acetic acid, or 50% ethanol are used.

- Method Validation: A full method validation should be performed to ensure the reliability of the results. This includes assessing linearity, accuracy, precision (repeatability and intermediate precision), limits of detection (LOD), and limits of quantification (LOQ).[8][9][12]

- Internal Standard Selection: The ideal internal standard should have similar chemical properties and chromatographic behavior to DEHA but be clearly distinguishable by the mass spectrometer. A stable isotope-labeled version of DEHA (e.g., DEHA-d4) is the best choice as it co-behaves with the analyte during extraction and analysis, correcting for any losses.

Regulatory Context

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Regulatory bodies such as the European Food Safety Authority (EFSA) and the U.S. Food and Drug Administration (FDA) have established specific migration limits (SMLs) for DEHA.[7][13][14] For instance, the EU has set an SML of 18 mg/kg of food, which corresponds to 3 mg/dm² of contact surface area for packaging where the food-to-surface area ratio is not specified.[6][7] It is imperative to be aware of and comply with the specific regulations applicable to the intended market of the product.

Conclusion

The quantification of DEHA migration from PVC films is a critical aspect of ensuring the safety of food packaging and medical devices. The GC-MS method detailed in this application note provides a robust, sensitive, and specific approach for this analysis. By understanding the underlying principles, adhering to a validated protocol, and being mindful of critical experimental parameters, researchers and scientists can confidently generate accurate and reliable data to support product development and regulatory submissions.

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